

Best practices for storing and handling Protein Kinase C (19-36)

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Compound of Interest

Compound Name: Protein Kinase C (19-36)

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Technical Support Center: Protein Kinase C (19-36)

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling the **Protein Kinase C (19-36)** peptide. It includes troubleshooting guides and frequently asked questions to ensure successful experimental outcomes.

Troubleshooting Guide

This guide addresses specific issues that may arise during the use of **Protein Kinase C (19-36)** in a question-and-answer format.

Problem	Possible Cause	Recommended Solution
I am not observing any inhibition of Protein Kinase C in my assay.	Improper peptide reconstitution or storage: The peptide may have degraded due to incorrect handling.	Ensure the peptide was reconstituted and stored as recommended. For short-term storage, keep the solution at +4°C for up to 5 days. For long-term storage, aliquot and freeze at -20°C for up to 3 months or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles. [1] [2]
Incorrect peptide concentration: The final concentration of the peptide in the assay may be too low to elicit an inhibitory effect.	The IC50 for Protein Kinase C (19-36) is approximately 0.18 µM. [2] [3] [4] [5] Ensure your working concentration is appropriate for your specific assay conditions. A dose-dependent inhibition has been observed in vascular smooth muscle cells. [3] [6]	
Inactive control peptide used: You may be using an inactive control peptide, such as [Glu27]-PKC (19-36), which is not expected to inhibit PKC. [6]	Verify the sequence and identity of the peptide you are using. The active sequence is RFARKGALRQKNVHEVKN. [3]	
Issues with the experimental setup: Problems with other assay components, such as the enzyme, substrate, or buffer conditions, could mask the inhibitory effect.	Run appropriate positive and negative controls for your assay to ensure all components are functioning correctly.	
The reconstituted peptide solution appears cloudy or contains precipitates.	Poor solubility: The peptide may not have fully dissolved in the chosen solvent.	Protein Kinase C (19-36) is soluble in water, with some sources indicating solubility up to 2 mg/ml or even 10 mg/mL.

[3][7] If you encounter solubility issues, gentle vortexing or sonication may aid dissolution.

[2] For stock solutions in water, it is recommended to filter and sterilize with a 0.22 μ m filter before use.[2]

Incorrect buffer: The pH or composition of the buffer may not be optimal for peptide solubility.

Reconstitute the peptide in sterile, distilled water first to create a stock solution before diluting it into your experimental buffer.[8]

I am observing inconsistent results between experiments.

Repeated freeze-thaw cycles: Aliquoting the reconstituted peptide is crucial to maintain its stability and ensure consistent performance.

Upon reconstitution, create single-use aliquots and store them at -20°C or -80°C to avoid degradation from repeated freezing and thawing.
[1][2]

Peptide degradation: The peptide may have degraded over time, even when stored correctly.

For optimal results, it is best to rehydrate the lyophilized peptide just before use.[1] If using a frozen stock solution, use it within the recommended storage period (up to 3 months at -20°C or 6 months at -80°C).
[1][2]

Frequently Asked Questions (FAQs)

This section provides answers to common questions regarding the storage and handling of **Protein Kinase C (19-36)**.

1. What is the recommended method for reconstituting lyophilized **Protein Kinase C (19-36)**?

It is recommended to reconstitute the lyophilized peptide in sterile, distilled water to a desired stock concentration.[8] Some suppliers suggest that it is soluble up to 2 mg/ml in water.[3]

2. How should I store the lyophilized peptide?

Lyophilized **Protein Kinase C (19-36)** should be stored at 0-5°C for up to 6 months or at -20°C for longer-term stability.[1][3][4]

3. What are the recommended storage conditions for the reconstituted peptide solution?

After reconstitution, the solution can be stored at +4°C for up to 5 days for short-term use.[1] For long-term storage, it is essential to aliquot the solution to avoid repeated freeze-thaw cycles and store it at -20°C for up to 3 months or -80°C for up to 6 months.[1][2][9]

4. What is the mechanism of action of **Protein Kinase C (19-36)**?

Protein Kinase C (19-36) acts as a pseudosubstrate inhibitor.[2][3][5][10] It mimics the substrate of Protein Kinase C and binds to its active site, thereby competitively inhibiting the phosphorylation of its natural substrates.[9] This peptide corresponds to the pseudosubstrate domain of PKC.[11][12][13]

5. In what experimental systems has **Protein Kinase C (19-36)** been used?

Protein Kinase C (19-36) has been utilized in various experimental contexts, including:

- Inhibiting DNA and protein synthesis in vascular smooth muscle cells.[3][6]
- Attenuating vascular hyperproliferation and hypertrophy induced by high glucose.[2][3][6]
- Studying the role of PKC in the activation of ischemically sensitive abdominal visceral afferents.[8]
- Investigating the regulation of GABAA receptor activity.[14]
- Probing the modulation of reconstituted calcium-dependent potassium channels.[15]
- Examining the regulation of osteoclast activity.[16]

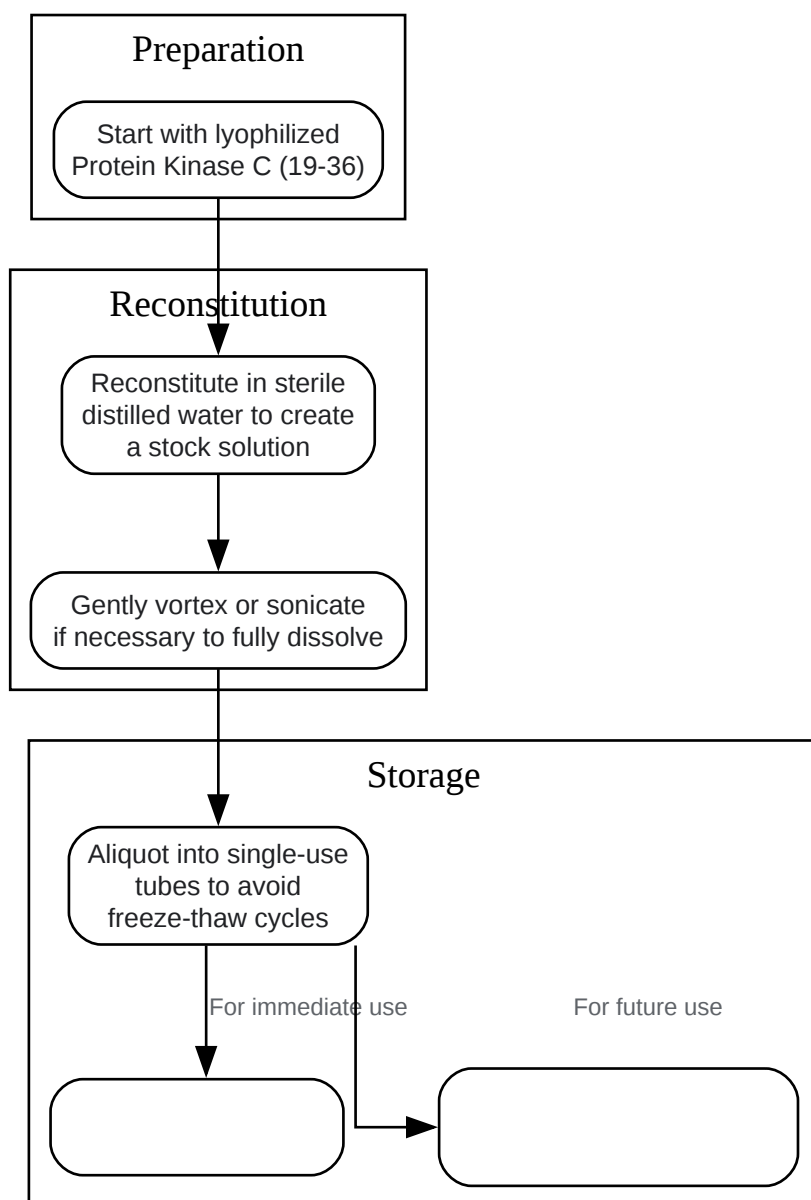
Quantitative Data Summary

Parameter	Value	Source
Molecular Weight	2151.48 g/mol	[3]
Amino Acid Sequence	RFARKGALRQKNVHEVKN	[3]
IC50 for PKC	0.18 μ M	[2][3][4][5]
Solubility in Water	Up to 2 mg/ml	[3]
Up to 10 mg/mL (may require sonication)	[2]	
Storage (Lyophilized)	Up to 6 months at 0-5°C	[1]
Store at -20°C	[3]	
Storage (Reconstituted)	Up to 5 days at +4°C	[1]
Up to 3 months at -20°C (aliquoted)	[1]	
Up to 1 month at -20°C (aliquoted)	[2]	
Up to 6 months at -80°C (aliquoted)	[2]	

Experimental Protocols & Visualizations

Reconstitution Protocol

A standard protocol for reconstituting and storing **Protein Kinase C (19-36)** is outlined below.

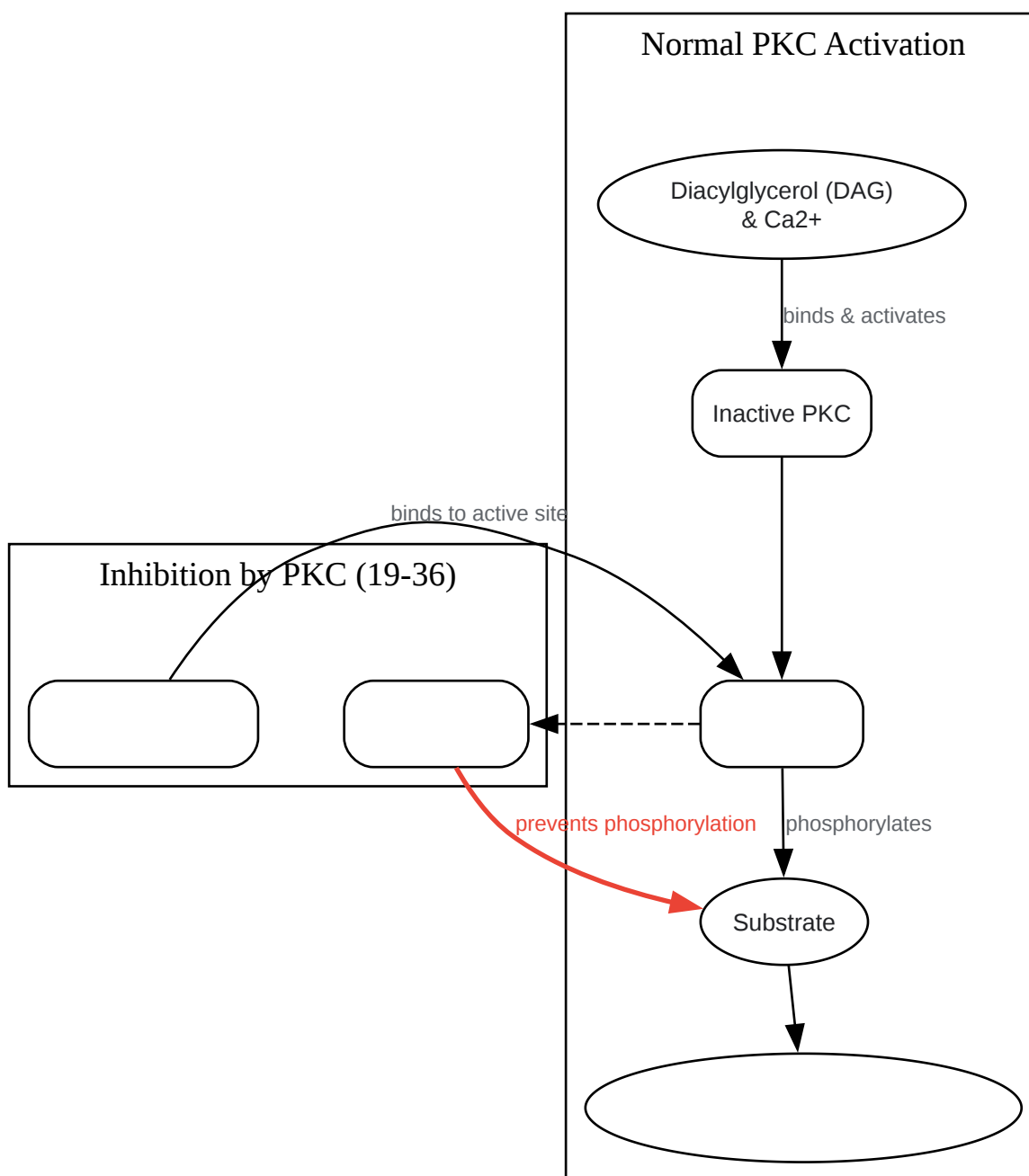


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Caption: Workflow for the reconstitution and storage of **Protein Kinase C (19-36)**.

Signaling Pathway: Mechanism of PKC Inhibition

The following diagram illustrates the inhibitory mechanism of **Protein Kinase C (19-36)**.



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Caption: Mechanism of Protein Kinase C inhibition by the pseudosubstrate peptide PKC (19-36).

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